

Data Presentation: Isotopic Purity of Isosorbide-D8

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Isosorbide-D8*

Cat. No.: *B15597262*

[Get Quote](#)

The isotopic purity of a deuterated compound refers to the percentage of molecules containing the desired number of deuterium atoms. For **Isosorbide-D8**, the theoretical maximum is eight deuterium atoms. The following table presents illustrative data for a typical batch of **Isosorbide-D8**, as determined by High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Disclaimer: The following data is illustrative and intended to represent typical values for **Isosorbide-D8**. Actual values may vary between batches and suppliers.

Parameter	Method	Specification	Illustrative Batch Data
Isotopic Enrichment	HRMS / NMR	≥ 98%	99.2%
Chemical Purity	HPLC	≥ 98%	99.5%
Deuterium Incorporation	HRMS	Report	> 99 atom % D
Isotopic Distribution	HRMS	D8	> 99%
D7	< 1%		
D6	< 0.1%		
D0-D5	Not Detected		

Experimental Protocols

Accurate determination of the isotopic purity of **Isosorbide-D8** relies on sophisticated analytical techniques. The two primary methods are High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Isotopic Purity Determination by High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining the isotopic distribution of a compound by precisely measuring the mass-to-charge ratio (m/z) of its ions.

Methodology:

- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or Fourier-Transform Ion Cyclotron Resonance (FT-ICR) mass spectrometer, equipped with an electrospray ionization (ESI) source.
- Sample Preparation:
 - Prepare a stock solution of **Isosorbide-D8** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.

- Further dilute the stock solution to a final concentration of 1 µg/mL with the same solvent.
- Analysis:
 - Infuse the diluted sample solution directly into the ESI source at a flow rate of 5-10 µL/min.
 - Acquire mass spectra in positive or negative ion mode, depending on the ionization efficiency of the analyte. For **Isosorbide-D8**, positive ion mode is typically used, monitoring for the $[M+H]^+$ or $[M+Na]^+$ adducts.
 - Set the mass spectrometer to a high resolution ($> 60,000$) to resolve the isotopic peaks.
 - Collect data over a relevant m/z range that includes the expected masses of all possible deuterated species (D0 to D8).
- Data Analysis:
 - Identify the monoisotopic peak of the fully deuterated species (D8).
 - Measure the intensities of the peaks corresponding to the lower deuterated species (D0 to D7).
 - Calculate the relative abundance of each isotopic species.
 - The isotopic purity is expressed as the percentage of the D8 species relative to the sum of all isotopic species.

Isotopic Purity Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H (proton) and ^2H (deuterium) NMR, is used to determine the level of deuterium incorporation and to confirm the positions of deuteration.

Methodology:

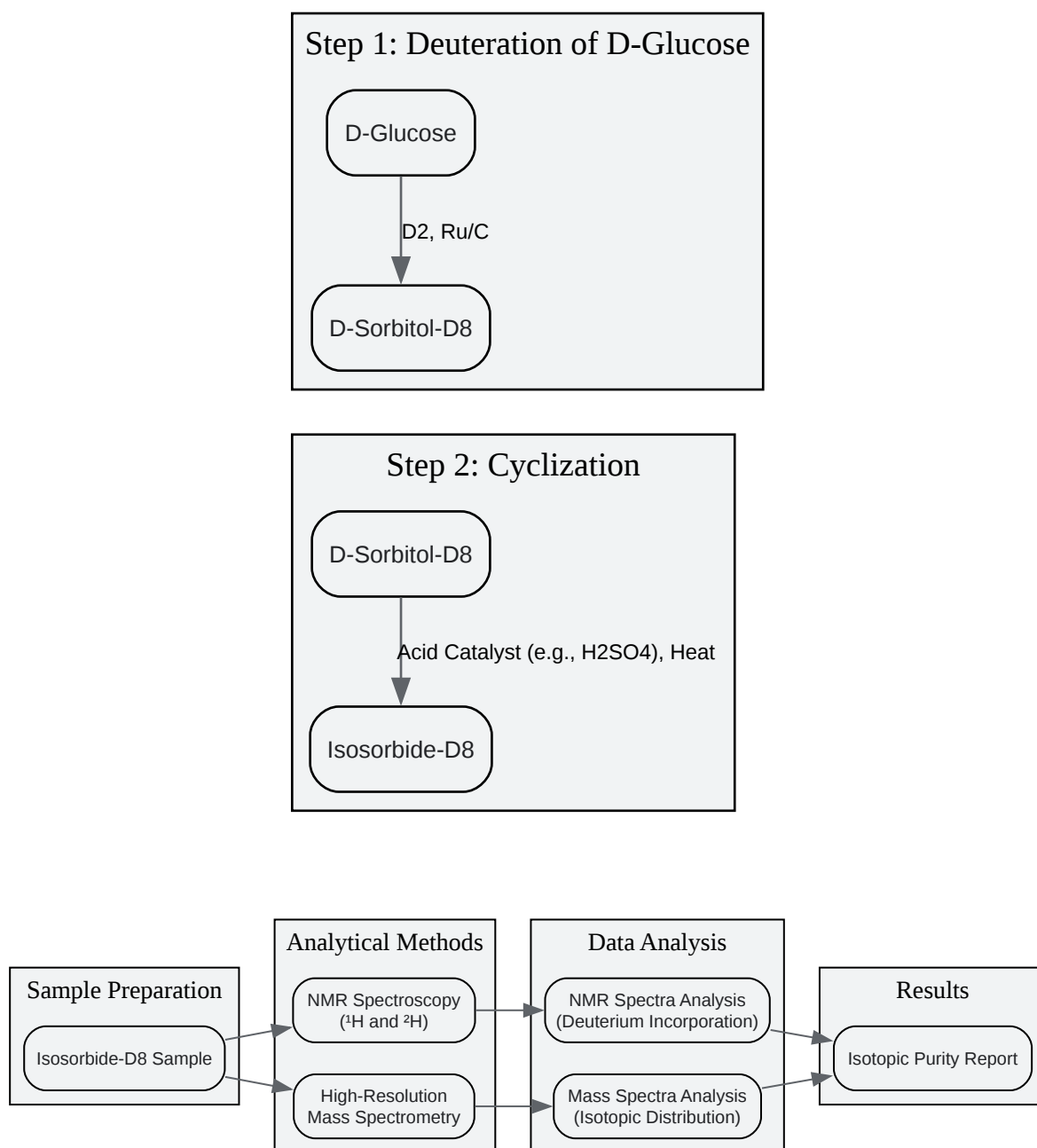
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **Isosorbide-D8** and dissolve it in a known volume of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) that does not have signals overlapping with the analyte signals.
 - Add a known amount of an internal standard with a certified purity for quantitative analysis.
- ¹H NMR Analysis:
 - Acquire a quantitative ¹H NMR spectrum.
 - Integrate the signals corresponding to the residual protons in **Isosorbide-D8**.
 - Compare the integral of the residual proton signals to the integral of the internal standard.
 - Calculate the percentage of non-deuterated sites to determine the overall level of deuterium incorporation.
- ²H NMR Analysis:
 - Acquire a ²H NMR spectrum.
 - Observe the signals corresponding to the deuterium atoms at the different positions in the molecule. This confirms the locations of deuteration.

Mandatory Visualizations

Synthesis of Isosorbide-D8

A plausible synthetic route for **Isosorbide-D8** involves the deuteration of D-glucose followed by acid-catalyzed cyclization.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Data Presentation: Isotopic Purity of Isosorbide-D8]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597262/docs#data-presentation-isotopic-purity-of-isosorbide-d8\]](https://www.benchchem.com/product/b15597262/docs#data-presentation-isotopic-purity-of-isosorbide-d8)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)